

Spectroscopic Analysis of Triisostearyl Citrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Triisostearyl citrate*

CAS No.: *113431-54-2*

Cat. No.: *B053467*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **triisostearyl citrate**, a complex triester widely used in the pharmaceutical and cosmetic industries as an emollient and skin conditioning agent. A thorough understanding of its structural and chemical properties through advanced analytical techniques is crucial for formulation development, quality control, and regulatory compliance. This document details the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for the characterization of **triisostearyl citrate**.

Introduction to Triisostearyl Citrate

Triisostearyl citrate is the triester of citric acid and isostearyl alcohol. Its chemical formula is $C_{60}H_{116}O_7$, with a molecular weight of approximately 949.58 g/mol. The structure consists of a central citrate core esterified with three branched-chain isostearyl alcohol moieties. This highly branched and high molecular weight structure contributes to its unique physical properties, such as high viscosity and a luxurious feel in topical formulations. Spectroscopic analysis is essential to confirm its identity, purity, and stability.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Predicted ^1H NMR Data

The ^1H NMR spectrum of **triisostearyl citrate** is expected to show characteristic signals for the citrate backbone and the long isostearyl chains. Due to the complexity of the isostearyl group (a mixture of isomers), some signals, particularly in the aliphatic region, will appear as broad multiplets.

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~ 4.1 - 4.3	m	-CH ₂ - (protons on carbons attached to ester oxygen)
~ 2.8 - 3.0	d	-CH ₂ - (protons on C-2 and C-4 of citrate)
~ 1.5 - 1.7	m	-CH- (methine proton in isostearyl chain)
~ 1.1 - 1.4	m	-(CH ₂) _n - (methylene protons in isostearyl chain)
~ 0.8 - 0.9	m	-CH ₃ (terminal methyl groups in isostearyl chain)

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

Chemical Shift (δ , ppm)	Assignment
~ 170 - 175	C=O (ester carbonyl carbons)
~ 70 - 75	C-OH (quaternary carbon of citrate)
~ 60 - 65	-CH ₂ -O- (carbons attached to ester oxygen)
~ 40 - 45	-CH ₂ - (C-2 and C-4 of citrate)
~ 20 - 40	Aliphatic -CH-, -CH ₂ - carbons
~ 10 - 15	-CH ₃ (terminal methyl carbons)

Experimental Protocol for NMR Spectroscopy

Given the viscous nature of **triisostearyl citrate**, appropriate sample preparation and experimental parameters are crucial for obtaining high-quality NMR spectra.

Sample Preparation:

- Weigh approximately 20-30 mg of **triisostearyl citrate** directly into a clean, dry 5 mm NMR tube.
- Add approximately 0.6 mL of a suitable deuterated solvent, such as chloroform-d (CDCl_3). Chloroform-d is a good choice for its ability to dissolve non-polar, long-chain esters.
- Cap the NMR tube and gently warm the sample (e.g., in a warm water bath at 40-50°C) to reduce viscosity and aid dissolution.
- Vortex the tube until the sample is completely dissolved and the solution is homogeneous.
- Allow the sample to cool to room temperature before inserting it into the NMR spectrometer.

¹H NMR Acquisition Parameters:

- Spectrometer: 400 MHz or higher
- Pulse Sequence: Standard single-pulse sequence

- Number of Scans: 16-64 (to achieve adequate signal-to-noise)
- Relaxation Delay: 1-2 seconds
- Acquisition Time: 2-4 seconds
- Temperature: 298 K (25°C)

¹³C NMR Acquisition Parameters:

- Spectrometer: 100 MHz or higher
- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30)
- Number of Scans: 1024 or more (due to the low natural abundance of ¹³C)
- Relaxation Delay: 2-5 seconds
- Acquisition Time: 1-2 seconds
- Temperature: 298 K (25°C)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Data

The IR spectrum of **triisostearyl citrate** will be dominated by absorptions from the ester functional groups and the long aliphatic chains.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3450	Broad, Weak	O-H stretch (from the hydroxyl group on the citrate core)
2955, 2925, 2855	Strong	C-H stretch (asymmetric and symmetric stretching of CH ₃ and CH ₂ groups)
~ 1740	Strong	C=O stretch (ester carbonyl)
~ 1465	Medium	C-H bend (methylene scissoring)
~ 1375	Medium	C-H bend (methyl symmetric bending)
~ 1100 - 1250	Strong	C-O stretch (ester C-O-C asymmetric and symmetric stretching)

Experimental Protocol for ATR-IR Spectroscopy

Attenuated Total Reflectance (ATR) is a convenient technique for analyzing viscous liquids and solids with minimal sample preparation.

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean. Record a background spectrum of the clean, empty crystal.
- Place a small drop of **triisostearyl citrate** directly onto the center of the ATR crystal.
- If using a pressure clamp, apply gentle pressure to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm⁻¹.
- After the measurement, clean the crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information through fragmentation analysis.

Predicted Mass Spectrometry Data

Due to its high molecular weight and low volatility, Electrospray Ionization (ESI) is the preferred method for the analysis of **triisostearyl citrate**.

m/z (Mass-to-Charge Ratio)	Ion	Description
~ 972.8	$[M+Na]^+$	Sodium adduct of the intact molecule (most likely observed ion)
~ 950.9	$[M+H]^+$	Protonated intact molecule
Various	$[M - C_{18}H_{37}O]^+$, etc.	Fragments corresponding to the loss of one or more isostearyl ester groups

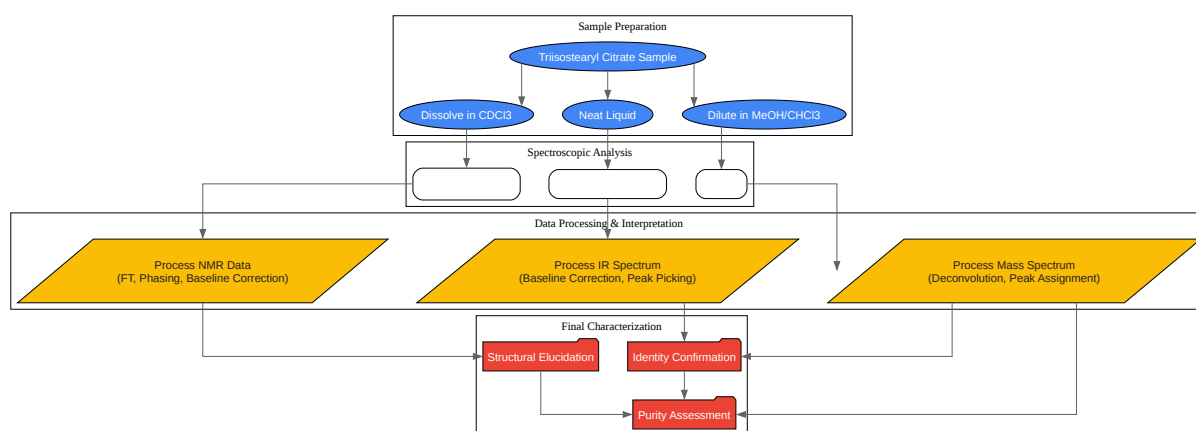
Experimental Protocol for ESI-MS

- **Sample Preparation:** Prepare a dilute solution of **triisostearyl citrate** (approximately 10-50 µg/mL) in a solvent system compatible with ESI, such as methanol or a mixture of methanol and chloroform. The addition of a small amount of sodium acetate can enhance the formation of the sodium adduct $[M+Na]^+$.
- **Instrumentation:** Use a mass spectrometer equipped with an electrospray ionization source.
- **Infusion:** Introduce the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
- **MS Parameters (Positive Ion Mode):**
 - Capillary Voltage: 3-4 kV

- Nebulizing Gas (N₂): Set to an appropriate flow rate for stable spray.
- Drying Gas (N₂): Set to a temperature and flow rate that promotes desolvation without causing thermal degradation (e.g., 200-300°C).
- Mass Range: Scan a range appropriate to detect the expected molecular ions (e.g., m/z 500-1500).

Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **triisostearyl citrate**.



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Caption: Workflow for the spectroscopic analysis of **triisostearyl citrate**.

Conclusion

The combination of NMR, IR, and MS provides a powerful and comprehensive approach for the structural characterization and quality assessment of **triisostearyl citrate**. The predicted data and detailed experimental protocols in this guide serve as a valuable resource for researchers, scientists, and drug development professionals working with this important excipient. Adherence to these analytical methodologies will ensure accurate and reliable characterization, contributing to the development of safe and effective pharmaceutical and cosmetic products.

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